

Essential Guidance for the Disposal of JNJ-46356479

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Compound of Interest

Compound Name: JNJ-46356479

Cat. No.: B15574158

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Prudent laboratory practice necessitates a comprehensive understanding of the specific disposal requirements for every chemical. For **JNJ-46356479**, it is imperative to consult the Safety Data Sheet (SDS) provided by the manufacturer for detailed and authoritative disposal instructions. While a specific SDS for **JNJ-46356479** is not publicly available in the provided search results, this document outlines general best-practice procedures for the disposal of research-grade chemical compounds. This information should be used as interim guidance until the official SDS is obtained and reviewed.

JNJ-46356479 is a selective and orally bioavailable mGlu2 receptor positive allosteric modulator (PAM) intended for research use only.[1][2] It is typically supplied as a solid powder and shipped under ambient temperature as a non-hazardous chemical.[2] However, all chemical waste should be handled with care and disposed of responsibly to minimize environmental impact and ensure laboratory safety.

General Disposal Procedures for Research-Grade Chemicals

In the absence of a specific SDS for **JNJ-46356479**, the following general procedures for the disposal of hazardous chemical waste in a laboratory setting should be followed. These

guidelines are based on standard laboratory safety protocols.

1. Waste Identification and Segregation:

- Do not mix incompatible wastes.
- Treat all waste generated from the handling of **JNJ-46356479**, including contaminated personal protective equipment (PPE), empty containers, and experimental residues, as chemical waste.
- Segregate waste streams. For example, separate solid waste (e.g., contaminated gloves, weigh boats) from liquid waste (e.g., solutions containing **JNJ-46356479**).

2. Container Management:

- Use sturdy, chemically resistant, and leak-proof containers for waste collection.
- Ensure all waste containers are clearly and accurately labeled with the words "Hazardous Waste" and the full chemical name of the contents (i.e., "**JNJ-46356479**").
- Keep waste containers securely closed except when adding waste.[\[3\]](#)
- Store waste containers in a designated, well-ventilated secondary containment area to prevent spills.[\[3\]](#)

3. Disposal of Empty Containers:

- Thoroughly empty all contents from the original **JNJ-46356479** container.
- The first rinse of the container with a suitable solvent should be collected and disposed of as hazardous waste.[\[3\]](#)
- For containers of highly toxic chemicals, the first three rinses must be collected as hazardous waste.[\[3\]](#) After appropriate rinsing, the container can be disposed of according to institutional guidelines.

4. Disposal Route:

- Never dispose of chemical waste down the drain, in the regular trash, or by evaporation.[3]
- All chemical waste must be disposed of through your institution's Environmental Health and Safety (EHS) office or equivalent department.[3]
- Contact your EHS office to schedule a waste pick-up and for guidance on specific packaging and labeling requirements.

Quantitative Data Summary

Parameter	Value	Source
Chemical Name	8-Trifluoromethyl-3-cyclopropylmethyl-7-[(4-(2,4-difluorophenyl)-1-piperazinyl)methyl]-1,2,4-triazolo[4,3-a]pyridine	MedKoo Biosciences[2]
Molecular Formula	C22H22F5N5	MedKoo Biosciences[2]
Molecular Weight	451.45 g/mol	MedKoo Biosciences[2]
Appearance	Solid powder	MedKoo Biosciences[2]
Solubility	Soluble in DMSO	MedKoo Biosciences[2]
Storage	Short term (days to weeks): 0 - 4 °C; Long term (months to years): -20 °C	MedKoo Biosciences[2]

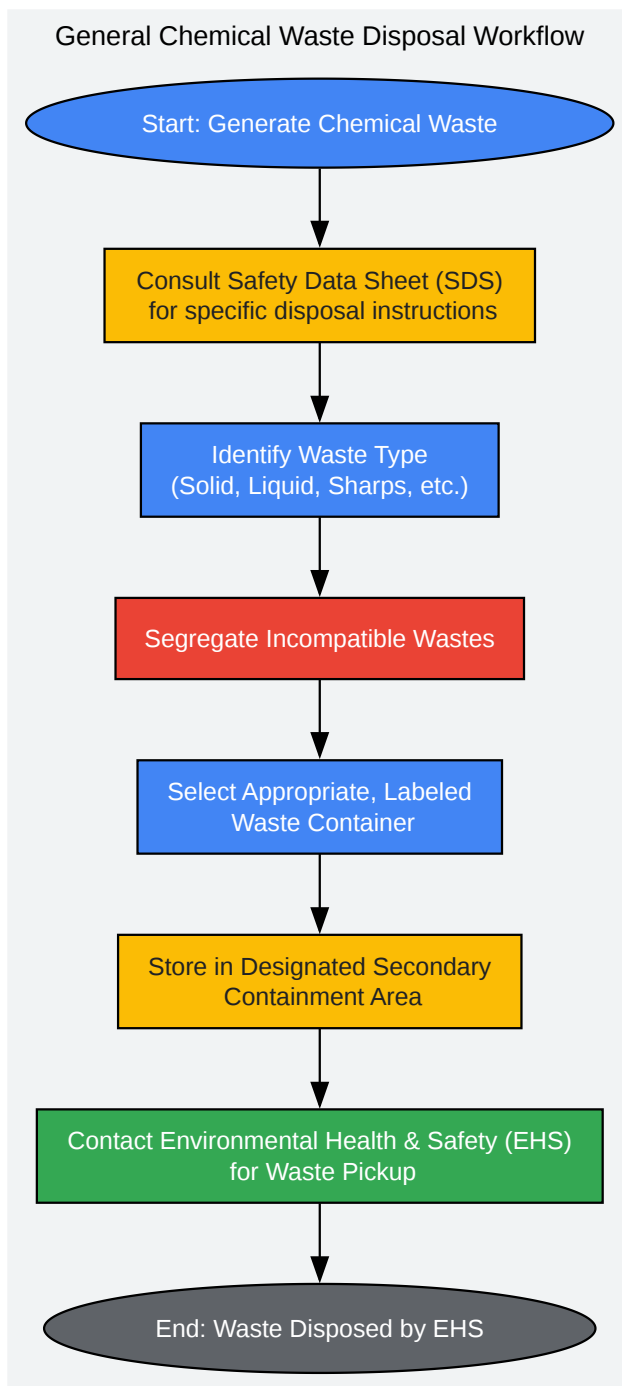
Experimental Protocols

Detailed experimental protocols for the use of **JNJ-46356479** are not directly provided in the context of disposal procedures. However, research articles describe its use in preclinical studies, such as in a ketamine-induced mouse model of schizophrenia to assess its effects on neuropathological deficits and behaviors.[4] The synthesis and characterization of radiolabeled [¹⁸F]**JNJ-46356479** for use as a PET imaging ligand have also been described.[5] Any waste generated from such protocols should be disposed of following the general chemical waste guidelines outlined above, with special attention to any additional requirements for handling radiolabeled materials, if applicable.

Disposal Workflow

The following diagram illustrates a general decision-making workflow for the proper disposal of laboratory chemical waste.

General Chemical Waste Disposal Workflow



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Caption: General workflow for laboratory chemical waste disposal.

Disclaimer: This information is intended as general guidance. Always obtain and follow the specific instructions provided in the Safety Data Sheet (SDS) from the manufacturer of **JNJ-46356479** for handling and disposal. All laboratory and disposal activities must comply with local, state, and federal regulations, as well as institutional policies.

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